

Technical Guide: 6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde

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Compound of Interest

Compound Name: 6,8-dichloro-2H-chromene-3-carbaldehyde

Cat. No.: B160358

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Abstract

This technical guide provides a comprehensive overview of 6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde, a halogenated chromone derivative. This document collates available data on its chemical properties, synthesis, and structural characteristics. Due to limited publicly available information, this guide focuses on the foundational chemical and physical data critical for researchers initiating studies on this compound.

Chemical Identity and Properties

6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde is a solid, crystalline compound. Its chemical structure consists of a chromone core, which is a benzopyran-4-one, substituted with chlorine atoms at the 6 and 8 positions and a carbaldehyde group at the 3 position.

Identifier	Value
CAS Number	64481-10-3[1][2][3]
Molecular Formula	C ₁₀ H ₄ Cl ₂ O ₃ [2][3]
Molecular Weight	243.04 g/mol [3]
SMILES	C1=C(C=C(C2=C1C(=O)C(=CO2)C=O)Cl)Cl[4]
InChI	InChI=1S/C10H4Cl2O3/c11-5-1-6(12)8-4(2-14)9(13)15-10(8)3-7(5)13/h1-3,14H

Synthesis

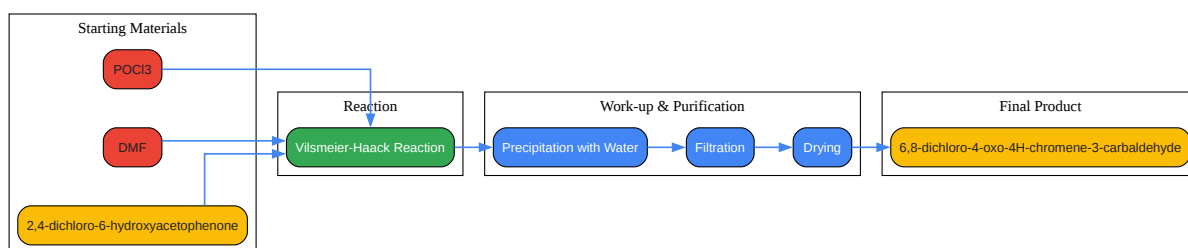
The synthesis of chlorinated 3-formylchromone derivatives, including 6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde, generally involves the Vilsmeier-Haack reaction. This reaction utilizes a substituted 2-hydroxyacetophenone as a precursor, which is then treated with a mixture of N,N-dimethylformamide (DMF) and phosphoryl chloride (POCl₃) to yield the formylated chromone.[5][6]

General Experimental Protocol for Synthesis

The following protocol is a generalized procedure based on the synthesis of analogous chlorinated 3-formylchromones.[5][6]

- **Starting Material:** The synthesis begins with a corresponding dichlorinated 2-hydroxyacetophenone.
- **Reaction Setup:** The dichlorinated 2-hydroxyacetophenone is dissolved in N,N-dimethylformamide (DMF).
- **Vilsmeier Reagent Addition:** The solution is cooled, typically to 0°C, and phosphoryl chloride (POCl₃) is added dropwise.
- **Reaction Progression:** The reaction mixture is stirred for an extended period, often overnight, at room temperature to ensure completion.

- Work-up: Water is added to the reaction mixture, leading to the precipitation of the crude product.
- Purification: The precipitate is collected by filtration, washed with water, and then dried under a vacuum to yield the final product, 6,8-dichloro-4-oxo-4H-chromene-3-carbaldehyde.



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